

Technical Support Center: 1,3-Butanediol Diacetate

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Compound of Interest

Compound Name: 1,3-Butanediol diacetate

Cat. No.: B073191

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **1,3-Butanediol diacetate**.

Frequently Asked Questions (FAQs)

Q1: What is **1,3-Butanediol diacetate** and what are its common uses?

A1: **1,3-Butanediol diacetate**, also known as 1,3-butylene glycol diacetate, is an organic ester with the molecular formula $C_8H_{14}O_4$.^{[1][2][3]} It is primarily used as a fragrance ingredient.^[2]

Q2: What are the primary hazards associated with **1,3-Butanediol diacetate**?

A2: While not classified as a hazardous substance under GHS, it is crucial to avoid contact with skin and eyes.^{[3][4]} It is a combustible liquid, so it should be kept away from heat and open flames.

Q3: What personal protective equipment (PPE) is required when handling **1,3-Butanediol diacetate**?

A3: When handling **1,3-Butanediol diacetate**, it is recommended to wear tightly fitting safety goggles with side-shields, chemical-impermeable gloves, and suitable protective clothing.^{[1][5]} In case of fire, wear self-contained breathing apparatus.^[1]

Q4: What should I do in case of accidental exposure?

A4:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[\[1\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[1\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

Q5: How should I properly store **1,3-Butanediol diacetate**?

A5: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) Keep it away from sparks, heat sources, and incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)

Q6: What are the appropriate fire-extinguishing methods for **1,3-Butanediol diacetate**?

A6: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Solution
Spill	Improper handling, container failure	For minor spills, remove all ignition sources and clean up immediately. For major spills, clear the area, move upwind, and alert emergency responders.[5] Contain the spill using inert absorbent material and dispose of it as hazardous waste in suitable, closed containers.[8]
Contamination	Improper storage, cross-contact with other chemicals	Ensure the storage container is tightly sealed and stored away from incompatible materials.[1][6] If contamination is suspected, do not use the product and dispose of it according to local regulations.
Material Discoloration or Odor Change	Degradation due to improper storage (e.g., exposure to heat, light, or air)	Check the expiration date. Ensure it was stored in a cool, dark, and well-ventilated area. [1] If the product appears degraded, it should not be used and should be disposed of properly.

Quantitative Data

Physical and Chemical Properties of **1,3-Butanediol diacetate**

Property	Value
Molecular Formula	C8H14O4[1][3]
Molar Mass	174.19 g/mol [2][3]
Appearance	Liquid[1]
Boiling Point	222 °C at 1013 hPa[1]
Melting Point	-78 °C at 1013 hPa[1]
Flash Point	85 °C[3]
Density	1.028 g/cm ³ [3]

Experimental Protocols

Standard Handling Protocol for 1,3-Butanediol Diacetate

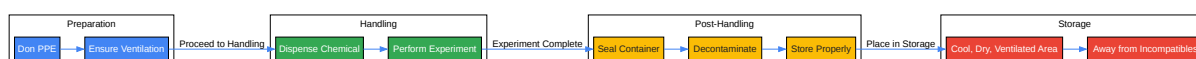
- Preparation: Before handling, ensure you are in a well-ventilated area.[1] Put on the required Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing: Use non-sparking tools to handle the chemical.[1] Avoid creating aerosols or mists.
- Usage: When using in experiments, avoid contact with skin and eyes.[1] Prevent fire caused by electrostatic discharge.[1]
- Post-Handling: After use, tightly close the container.[1] Wash hands and any exposed skin thoroughly with soap and water.[1]
- Waste Disposal: Dispose of any waste material in accordance with appropriate local, state, and federal regulations.[1]

Storage Protocol

- Container: Keep the compound in its original, tightly sealed container.[1][5]
- Location: Store in a cool, dry, and well-ventilated area.[1][5]

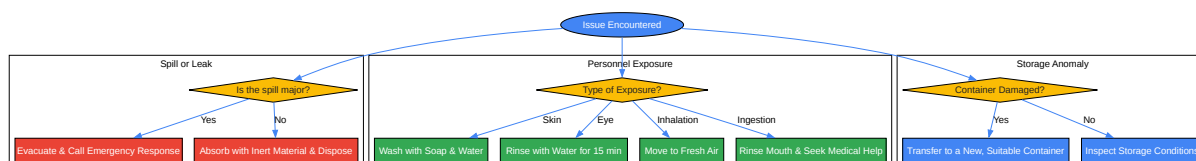
- Separation: Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[1][5][6]
- Ignition Sources: Keep away from heat, sparks, and open flames.[6][7]
- Inspection: Regularly check containers for any leaks or damage.[5]

Visualizations



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Caption: Workflow for Safe Handling and Storage of **1,3-Butanediol diacetate**.



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Caption: Troubleshooting Decision Tree for **1,3-Butanediol diacetate** Issues.

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